

# how to handle and store triisobutyl citrate safely in the lab

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## Compound of Interest

Compound Name: *Triisobutyl citrate*

Cat. No.: *B1607369*

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## Technical Support Center: Triisobutyl Citrate

Welcome to the Technical Support Center for **triisobutyl citrate**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the safe handling, storage, and effective use of **triisobutyl citrate** in the laboratory. Here you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experimentation.

## Frequently Asked Questions (FAQs)

Q1: What is **triisobutyl citrate** and what are its common applications in the lab?

A1: **Triisobutyl citrate** is a citrate ester used primarily as a non-toxic, biodegradable plasticizer. In a laboratory setting, especially in drug development and materials science, it is used to increase the flexibility and durability of polymers. It is a common component in the formulation of polymer films for drug delivery systems, coatings for tablets and capsules, and in the development of biodegradable plastics.

Q2: What are the primary hazards associated with **triisobutyl citrate**?

A2: **Triisobutyl citrate** is generally considered to have low toxicity. However, it may cause mild irritation to the eyes, skin, and respiratory tract upon contact or inhalation. Ingestion of large quantities may be harmful. It is a combustible liquid with a relatively high flash point, but it can burn if involved in a fire, producing carbon monoxide and carbon dioxide.

Q3: What personal protective equipment (PPE) should be worn when handling **triisobutyl citrate**?

A3: When handling **triisobutyl citrate**, it is recommended to wear standard laboratory PPE, including:

- Eye Protection: Safety glasses with side shields or chemical goggles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile or butyl rubber).
- Body Protection: A lab coat or other protective clothing to prevent skin contact. In situations where aerosols or mists may be generated, additional respiratory protection may be necessary.

Q4: How should **triisobutyl citrate** be stored in the laboratory?

A4: **Triisobutyl citrate** should be stored in a tightly closed container in a cool, dry, and well-ventilated area. It should be kept away from sources of ignition and strong oxidizing agents. Storage in a flammable liquids cabinet is a good practice.

Q5: How should **triisobutyl citrate** waste be disposed of?

A5: Dispose of **triisobutyl citrate** waste in accordance with local, state, and federal regulations. It should not be poured down the drain. Small quantities can be absorbed onto an inert material and disposed of as solid chemical waste. Consult your institution's environmental health and safety office for specific guidance.

## Physical and Chemical Properties

The following table summarizes key quantitative data for **triisobutyl citrate**.

Property	Value	References
Molecular Formula	C <sub>18</sub> H <sub>32</sub> O <sub>7</sub>	[1]
Molecular Weight	360.44 g/mol	[1]
Appearance	Colorless to pale-yellow, oily liquid	[2]
Boiling Point	234 °C @ 17 mmHg	[2]
Melting Point	-20 °C	[2]
Flash Point	157 °C (closed cup)	[2]
Density	1.043 g/mL at 20 °C	[2]

## Solubility Data

**Triisobutyl citrate** is practically insoluble in water but is soluble in many common organic solvents.[2][3]

Solvent	Solubility
Water	Practically Insoluble
Ethanol	Soluble
Methanol	Soluble
Acetone	Soluble
Carbon Tetrachloride	Soluble
Toluene	Soluble
Mineral Oil	Soluble

## Chemical Compatibility

It is important to avoid contact between **triisobutyl citrate** and incompatible materials to prevent hazardous reactions.

Chemical Class	Compatibility	Potential Hazards
Strong Oxidizing Agents (e.g., Nitric Acid, Peroxides)	Incompatible	Risk of fire and explosion.
Strong Acids (e.g., Sulfuric Acid, Hydrochloric Acid)	Use with Caution	Can catalyze hydrolysis, especially at elevated temperatures.
Strong Bases (e.g., Sodium Hydroxide)	Use with Caution	Can catalyze hydrolysis, especially at elevated temperatures.
Reducing Agents	Generally Compatible	No hazardous reactions reported under normal conditions.

## Experimental Protocol: Preparation of a Plasticized Polymer Film by Solvent Casting

This protocol provides a general method for preparing a polymer film plasticized with **triisobutyl citrate**. This technique is commonly used in pharmaceutical and materials science research.

Materials:

- Polymer (e.g., Polylactic acid - PLA, Polyvinyl chloride - PVC)
- **Triisobutyl citrate**
- Volatile solvent (e.g., Dichloromethane, Tetrahydrofuran - THF)
- Glass petri dish or other flat casting surface
- Stir plate and magnetic stir bar
- Fume hood

#### Procedure:

- Polymer Solution Preparation:
  - In a fume hood, weigh the desired amount of polymer and dissolve it in a suitable volatile solvent in a beaker with a magnetic stir bar.
  - Stir the mixture at room temperature until the polymer is completely dissolved. The concentration of the polymer solution will depend on the desired film thickness and the viscosity of the solution.
- Addition of Plasticizer:
  - Calculate the required amount of **triisobutyl citrate** based on the desired weight percentage (e.g., 10-25 wt% of the polymer weight).
  - Add the **triisobutyl citrate** to the polymer solution and continue stirring until it is fully dissolved and the solution is homogeneous.
- Casting the Film:
  - Place a clean, level glass petri dish in the fume hood.
  - Carefully pour the polymer-plasticizer solution into the petri dish, ensuring the entire surface is covered evenly.
- Solvent Evaporation:
  - Loosely cover the petri dish to allow for slow and uniform evaporation of the solvent. This helps to prevent the formation of bubbles and ensures a smooth film.
  - Allow the solvent to evaporate completely. This may take several hours to overnight, depending on the solvent and the volume of the solution.
- Film Drying and Removal:
  - Once the film appears dry, place it in a vacuum oven at a temperature below the polymer's glass transition temperature to remove any residual solvent.

- Carefully peel the dried film from the glass surface.

## Troubleshooting Guide

This guide addresses specific issues that may be encountered when using **triisobutyl citrate** in your experiments.

Issue 1: The resulting polymer film is brittle, not flexible.

Possible Cause	Suggested Solution
Insufficient plasticizer concentration.	The amount of triisobutyl citrate is below the effective concentration needed to plasticize the polymer. Increase the weight percentage of triisobutyl citrate in your formulation. Start with incremental increases (e.g., 5 wt%) and observe the effect on film flexibility.
Poor mixing or inhomogeneous distribution.	The plasticizer is not evenly distributed throughout the polymer matrix. Ensure that the triisobutyl citrate is completely dissolved in the polymer solution before casting. Increase the stirring time or consider gentle warming to aid dissolution.
Incompatibility with the polymer.	While triisobutyl citrate is compatible with many polymers, there may be some with which it does not mix well. Consult the literature for the compatibility of triisobutyl citrate with your specific polymer.

Issue 2: Phase separation is observed in the polymer film (cloudiness, oily surface).

Possible Cause	Suggested Solution
Plasticizer concentration is too high.	The concentration of triisobutyl citrate has exceeded its solubility limit within the polymer matrix, leading to its exclusion as a separate phase.[4][5] Reduce the weight percentage of the plasticizer in your formulation.
Aging of the film.	Over time, the plasticizer can migrate out of the polymer matrix, leading to phase separation.[4] If flexibility is required for a long-term application, consider using a plasticizer with a higher molecular weight or one that can be chemically bonded to the polymer.
Rapid solvent evaporation.	If the solvent evaporates too quickly during casting, it can trap the plasticizer in localized pockets, leading to phase separation. Ensure slow and controlled evaporation by loosely covering the casting dish.

Issue 3: The glass transition temperature ( $T_g$ ) of the polymer is not significantly reduced.

Possible Cause	Suggested Solution
Low plasticizer concentration.	The reduction in Tg is directly related to the concentration of the plasticizer.[2][6] A higher concentration of triisobutyl citrate will result in a greater decrease in Tg.
Inaccurate measurement.	Ensure that the Differential Scanning Calorimetry (DSC) or Dynamic Mechanical Analysis (DMA) instrument is properly calibrated and that the heating rate is appropriate for your polymer system.
Strong polymer-polymer interactions.	In some highly crystalline or strongly interacting polymers, the effect of the plasticizer on Tg may be less pronounced. You may need to use a higher concentration of triisobutyl citrate or consider a different plasticizer.

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